

Spectroscopic Characterization of Bromomethanesulfonyl Bromide: A Technical Guide

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Compound of Interest

Compound Name: *Bromomethanesulfonyl bromide*

CAS No.: 54730-18-6

Cat. No.: B1278707

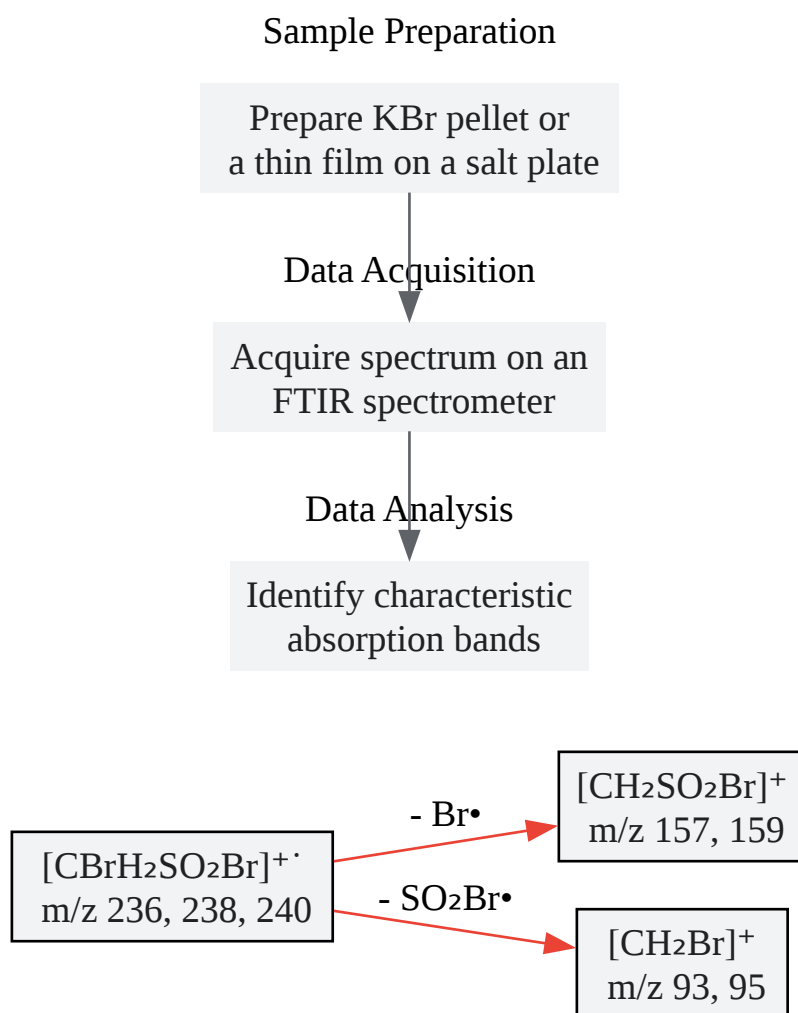
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Introduction

Bromomethanesulfonyl bromide ($\text{CBrH}_2\text{SO}_2\text{Br}$) is a reactive organobromine compound of significant interest in synthetic chemistry, particularly as a precursor for the introduction of the bromomethylsulfonyl group into various molecular scaffolds. Its bifunctional nature, possessing both a reactive sulfonyl bromide and a bromomethyl group, makes it a versatile building block. A thorough understanding of its spectroscopic properties is paramount for reaction monitoring, quality control, and the structural elucidation of its derivatives. This guide provides a detailed analysis of the expected spectroscopic data for **bromomethanesulfonyl bromide**, grounded in fundamental principles and data from analogous compounds. While direct experimental spectra for this specific compound are not widely published, this document serves as an expert-led predictive guide for researchers in the field.

Molecular Structure and Key Spectroscopic Features

A foundational understanding of the molecular structure is critical for interpreting spectroscopic data. **Bromomethanesulfonyl bromide** features a central sulfur atom double-bonded to two oxygen atoms and single-bonded to a bromine atom and a bromomethyl group.



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Caption: Predicted fragmentation pathways for **Bromomethanesulfonyl bromide**.

Experimental Protocol for Mass Spectrometry:

- Sample Introduction: Introduce a dilute solution of the sample in a suitable volatile solvent (e.g., methanol, acetonitrile) into the mass spectrometer via direct infusion or through a chromatographic system (GC-MS or LC-MS).

- **Ionization Technique:** Electron Ionization (EI) is a suitable technique for this molecule and will likely induce fragmentation. Electrospray Ionization (ESI) may be less effective as the molecule is not easily protonated or deprotonated. 3[1]. **Mass Analyzer:** A quadrupole or time-of-flight (TOF) analyzer can be used to separate the ions based on their mass-to-charge ratio.
- **Data Acquisition:** Scan a mass range that includes the expected molecular ion (e.g., m/z 50-300).
- **Data Analysis:** Analyze the resulting mass spectrum for the characteristic isotopic pattern of the molecular ion and identify the major fragment ions.

Conclusion

This technical guide provides a comprehensive, albeit predictive, overview of the key spectroscopic data for **bromomethanesulfonyl bromide**. The anticipated NMR, IR, and MS data are based on established principles of chemical spectroscopy and analysis of analogous structures. Researchers working with this compound can use this guide to aid in the identification and characterization of their materials, design appropriate analytical experiments, and interpret the resulting data with a higher degree of confidence. The provided experimental protocols offer a starting point for obtaining high-quality spectroscopic data.

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- To cite this document: BenchChem. [Spectroscopic Characterization of Bromomethanesulfonyl Bromide: A Technical Guide]. BenchChem, [2026]. [Online PDF].

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